

# (22R)-Budesonide-d6 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: (22R)-Budesonide-d6

Cat. No.: B7947187

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## Core Safety and Handling Guide for (22R)-Budesonide-d6

**(22R)-Budesonide-d6** is the deuterium-labeled form of (22R)-Budesonide, a specific epimer of the glucocorticoid Budesonide.<sup>[1]</sup> As an isotopically labeled compound, its chemical and biological properties are essentially the same as its non-labeled counterpart. Therefore, the safety and handling precautions for Budesonide are directly applicable. This guide provides a comprehensive overview of the safety data and handling procedures for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**(22R)-Budesonide-d6** is classified as a hazardous substance. The primary health hazards are associated with its pharmacological activity as a corticosteroid.

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[2]</sup>
- H317: May cause an allergic skin reaction.<sup>[2]</sup>
- H361: Suspected of damaging fertility or the unborn child.<sup>[2]</sup>

- H372: Causes damage to organs (specifically the adrenal gland) through prolonged or repeated exposure if inhaled.[2]
- H412: Harmful to aquatic life with long-lasting effects.[2]

#### Potential Health Effects:

- Acute: May cause irritation to the skin, eyes, and respiratory tract.[3] Ingestion can be harmful.[2] Symptoms of overexposure may include headache, nausea, abdominal pain, and fatigue.[4]
- Chronic: Prolonged or repeated exposure can lead to systemic corticosteroid effects, including damage to the endocrine system.[4] It may also cause adverse reproductive effects.[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below.

Property	Value
Chemical Formula	C <sub>25</sub> H <sub>28</sub> D <sub>6</sub> O <sub>6</sub>
Molecular Weight	436.59 g/mol
Appearance	White solid[3]
Melting Point	226.5°C (439.7°F)[3]
Solubility	Information not available
Stability	Stable under recommended storage conditions[5]

## Handling and Storage

Proper handling and storage are crucial to ensure the safety of personnel and maintain the integrity of the compound.

#### Handling:

- Handle in accordance with good industrial hygiene and safety practices.[4]
- Use in a well-ventilated area, preferably in a fume hood or with local exhaust ventilation.[6]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[2]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][8]
- Store locked up.[2][4]
- Protect from light and moisture.[4]
- For maintaining product quality, storage in a freezer is recommended.[9]

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **(22R)-Budesonide-d6**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side shields or splash goggles.[6]
Skin Protection	Wear suitable protective gloves and a lab coat or full suit.[6]
Respiratory Protection	A NIOSH/MSHA-approved dust respirator should be used if ventilation is inadequate or if dust is generated.[3][6]

## First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash the skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If irritation or a rash occurs, seek medical advice.[2][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor if you feel unwell.[2][4]

## Accidental Release and Fire-Fighting Measures

Accidental Release:

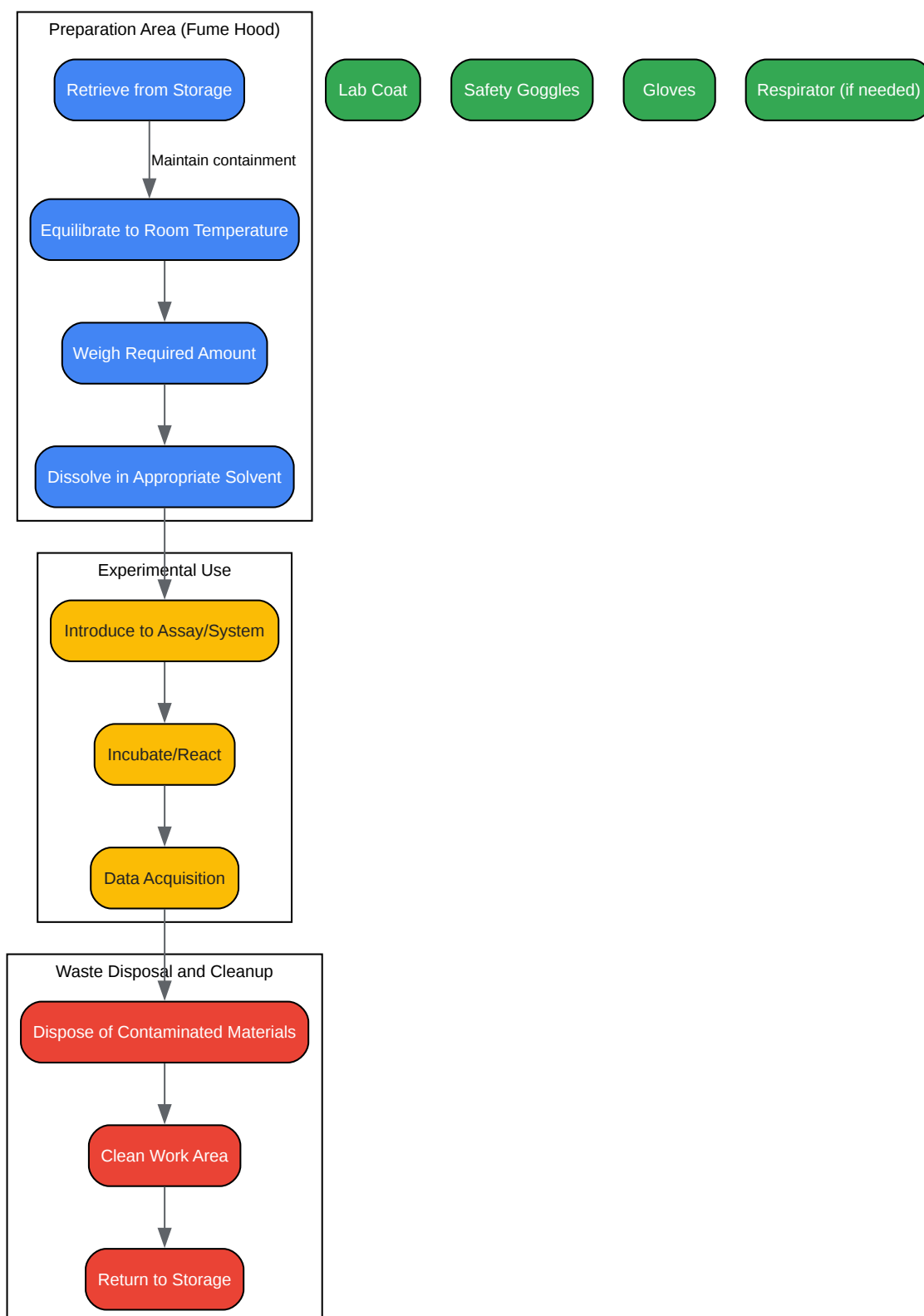
- Evacuate personnel to a safe area.[4]
- Wear appropriate personal protective equipment.
- Avoid dust formation.
- Sweep up the spilled material and place it in a suitable container for disposal.[9]
- Clean the contaminated area thoroughly.

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, dry chemical powder, foam, or carbon dioxide.[8]
- Unsuitable Extinguishing Media: Do not use a water jet.[6]
- Hazardous Combustion Products: Carbon oxides (CO, CO<sub>2</sub>) may be produced.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[4]

## Experimental Workflow: Handling and Preparation

The following diagram illustrates a standard workflow for handling and preparing **(22R)-Budesonide-d6** for experimental use in a research laboratory setting.



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Workflow for handling **(22R)-Budesonide-d6**.

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